

Application Notes and Protocols for "Antioxidant Agent-18" (Oleuropein) Delivery Systems

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Compound of Interest

Compound Name: Antioxidant agent-18

CAS No.: 143016-73-3

Cat. No.: B15575238

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Introduction

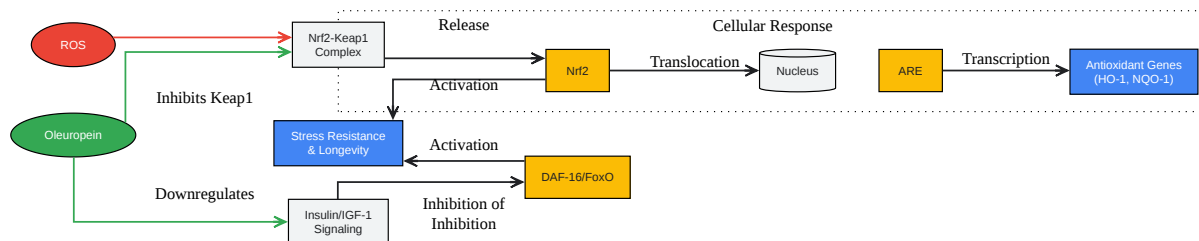
"**Antioxidant agent-18**," identified for the purpose of this document as Oleuropein, is a potent polyphenolic compound predominantly found in the leaves and fruit of the olive tree (*Olea europaea*).^{[1][2][3]} Its significant antioxidant properties contribute to a wide range of pharmacological activities, including anti-inflammatory, anticancer, neuroprotective, and cardioprotective effects.^{[1][2][3][4]} Despite its therapeutic potential, the clinical application of Oleuropein is often hindered by its low bioavailability, poor stability, and rapid metabolism.^{[1][2][3][4]} To overcome these limitations, various advanced delivery systems have been developed to enhance its therapeutic efficacy.

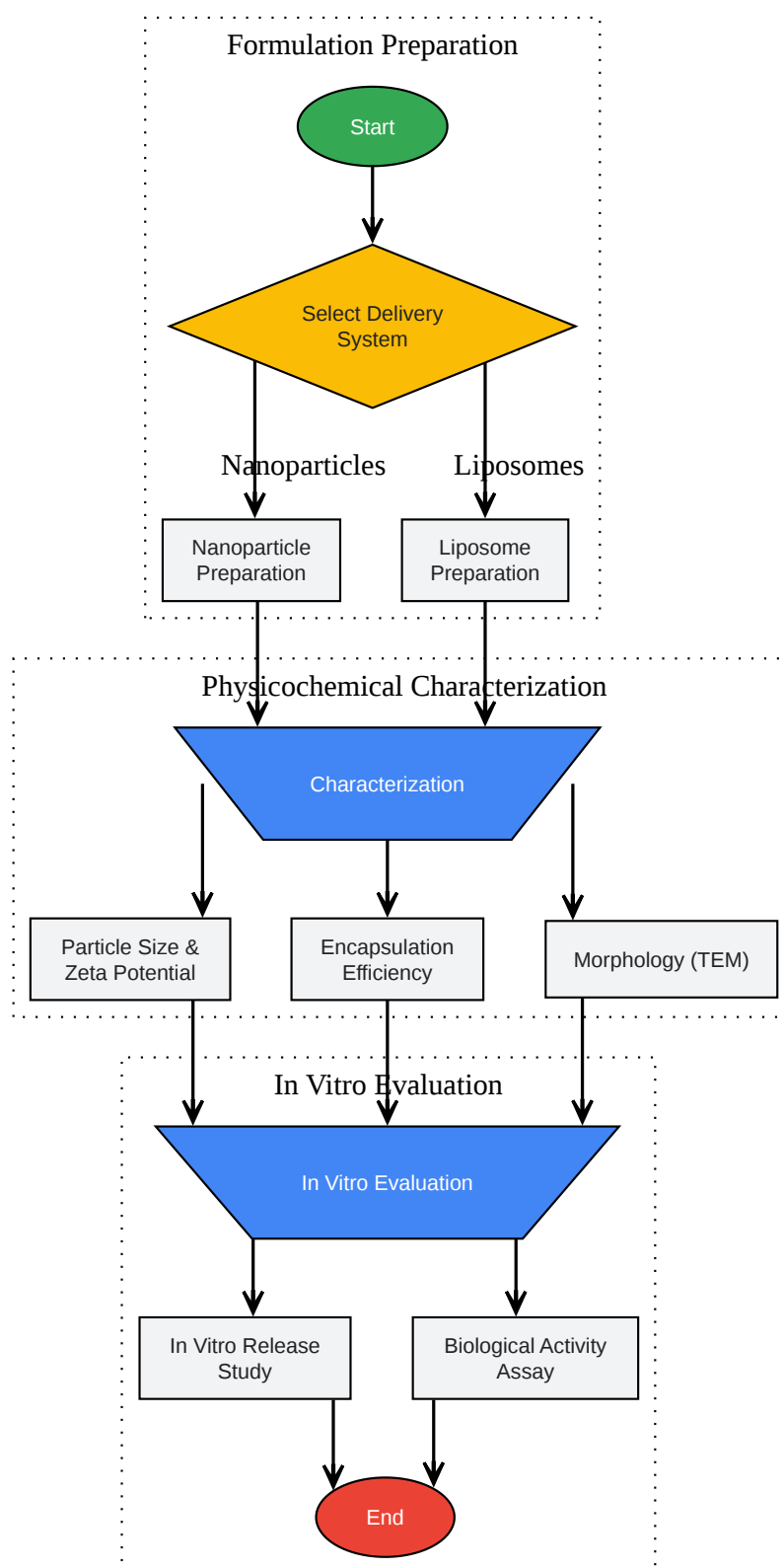
These application notes provide a comprehensive overview of different delivery systems and formulations for Oleuropein, complete with detailed experimental protocols and characterization data.

Signaling Pathways Modulated by Oleuropein

Oleuropein exerts its antioxidant and therapeutic effects through the modulation of key signaling pathways. A primary mechanism involves the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Under conditions of oxidative stress, Oleuropein promotes the translocation of Nrf2 to the nucleus, where it binds to the Antioxidant Response Element (ARE). This binding initiates the transcription of a suite of antioxidant and cytoprotective genes, including heme oxygenase-1 (HO-1) and NAD(P)H quinone dehydrogenase 1 (NQO-1), thereby enhancing the cellular defense against oxidative damage.[5][6]

Furthermore, Oleuropein has been shown to extend lifespan and enhance stress resistance in model organisms by modulating the Insulin/IGF-1 signaling (IIS) pathway and the SKN-1/Nrf2 pathway.[7] It downregulates components of the IIS pathway, leading to the activation of the downstream transcription factor DAF-16/FoxO, which is crucial for stress resistance and longevity.[7] Concurrently, it activates SKN-1/Nrf2 to further bolster antioxidant defenses.[7]





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